

(E)-hept-2-en-4-one IUPAC name and CAS number

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Compound of Interest

Compound Name: 2-Hepten-4-one

Cat. No.: B14161202

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Technical Guide: (E)-hept-2-en-4-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of (E)-hept-2-en-4-one, including its chemical identifiers, physical and chemical properties, and other relevant data for research and development purposes.

Chemical Identification

Identifier	Value
IUPAC Name	(E)-hept-2-en-4-one [1]
CAS Number	4643-25-8 [1] [2] [3]
Molecular Formula	C ₇ H ₁₂ O
Molecular Weight	112.17 g/mol
Synonyms	(2E)-hept-2-en-4-one, (E)-2-Hepten-4-one, propenyl propyl ketone

Physicochemical Properties

Property	Value
Appearance	Not specified
Boiling Point	Not specified
Melting Point	Not specified
Solubility	Not specified
Density	Not specified

Further research is required to populate the physical properties of this compound.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of (E)-hept-2-en-4-one are not readily available in the public domain. Further literature review of specialized chemical databases and journals is recommended to identify specific methodologies.

Biological Activity and Signaling Pathways

Information regarding the biological activity and associated signaling pathways of (E)-hept-2-en-4-one is currently limited. Researchers investigating the therapeutic potential or toxicological profile of this compound would need to conduct initial screening assays to determine its biological targets and mechanisms of action.

Logical Workflow for Compound Investigation

The following diagram outlines a general workflow for the investigation of a novel or under-characterized chemical compound like (E)-hept-2-en-4-one in a drug development context.



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Caption: General workflow for chemical compound investigation in drug discovery.

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References

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